

(4-Phenylphenyl) benzoate CAS number 2170-13-0

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Compound of Interest

Compound Name: (4-Phenylphenyl) benzoate

Cat. No.: B1267953

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(4-Phenylphenyl) Benzoate: A Technical Guide

CAS Number: 2170-13-0

An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **(4-phenylphenyl) benzoate**, a biphenyl ester of significant interest in various scientific and industrial fields, including materials science and as a potential scaffold in drug discovery. This document consolidates key physicochemical properties, spectroscopic data, a detailed synthesis protocol, and an exploration of its current and potential applications.

Physicochemical Properties

(4-Phenylphenyl) benzoate is a white to off-white crystalline solid. Its fundamental properties are summarized in the table below, providing a quick reference for experimental and theoretical applications.

Property	Value	Reference
Molecular Formula	C ₁₉ H ₁₄ O ₂	[1][2]
Molecular Weight	274.31 g/mol	[1][2]
Melting Point	151 °C	[1][2]
Boiling Point	427.9 °C at 760 mmHg	[1][2]
Density	1.151 g/cm ³	[1]
Solubility	Very faint turbidity in hot toluene.	[1][2]
LogP	5.2	[3]
Refractive Index	1.609	[1]

Spectroscopic Data

The structural elucidation of **(4-phenylphenyl) benzoate** is supported by various spectroscopic techniques. The following data provides characteristic signatures for this compound.

Nuclear Magnetic Resonance (NMR) Spectroscopy

- ¹H NMR (400 MHz, CDCl₃): δ 8.22 (d, J = 7.7 Hz, 2H), 7.63 (d, J = 7.7 Hz, 3H), 7.56 (d, J = 5.1 Hz, 2H), 7.52 – 7.45 (m, 2H), 7.45 – 7.39 (m, 2H), 7.38 – 7.33 (m, 1H), 7.28 (d, J = 8.4 Hz, 2H).[1]
- ¹³C NMR (100 MHz, CDCl₃): δ 165.1, 147.9, 137.4, 133.4, 130.0, 129.2, 129.0, 128.9, 128.4, 128.2, 127.8, 127.3, 123.0, 120.7.[1]

Mass Spectrometry

- GC-MS (EI, 70 eV): m/z (%) 274 (M⁺, 18.12), 169 (1.48), 139 (3.09), 105 (100), 77 (26.11), 51 (3.36).[1]
- High-Resolution Mass Spectrometry (HRMS): Calculated for C₁₉H₁₄O₂ [M+H]⁺: 275.1067, Found: 275.1068.[1]

Infrared (IR) Spectroscopy

The IR spectrum of phenyl benzoate derivatives typically shows strong characteristic absorption bands. For the ester group, a strong C=O stretching vibration is expected around 1735-1750 cm^{-1} , and C-O stretching vibrations are observed in the 1270-1300 cm^{-1} and 1100-1150 cm^{-1} regions. The aromatic rings will exhibit C-H stretching vibrations above 3000 cm^{-1} and C=C stretching vibrations in the 1450-1600 cm^{-1} region.

Synthesis of (4-Phenylphenyl) Benzoate

A common and effective method for the synthesis of **(4-phenylphenyl) benzoate** is the Schotten-Baumann reaction, which involves the acylation of a phenol with an acyl chloride in the presence of a base.

Experimental Protocol: Schotten-Baumann Reaction

Materials:

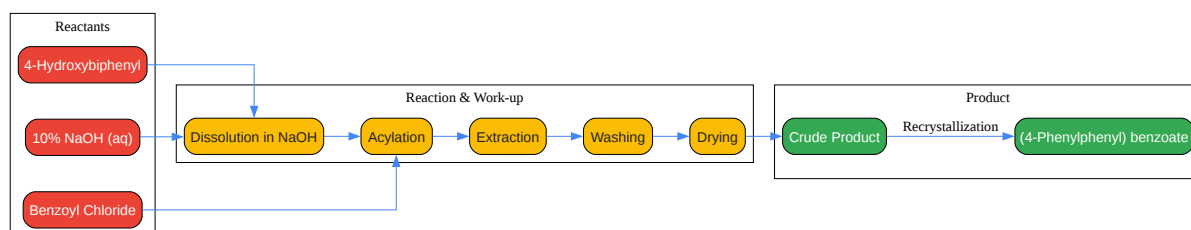
- 4-Hydroxybiphenyl (p-phenylphenol)
- Benzoyl chloride
- 10% Sodium hydroxide (NaOH) solution
- Dichloromethane (CH_2Cl_2) or Diethyl ether
- Anhydrous magnesium sulfate (MgSO_4) or sodium sulfate (Na_2SO_4)
- Ethanol (for recrystallization)

Procedure:

- **Dissolution of Phenol:** In a conical flask, dissolve 1 equivalent of 4-hydroxybiphenyl in a 10% aqueous solution of sodium hydroxide. Stir until a clear solution is obtained. The flask can be cooled in an ice bath.
- **Addition of Acyl Chloride:** While vigorously stirring the solution, slowly add 1.1 equivalents of benzoyl chloride dropwise. The reaction is exothermic, so maintain the temperature with the

ice bath.

- Reaction: After the addition is complete, continue to stir the mixture vigorously for 15-30 minutes at room temperature. A white precipitate of **(4-phenylphenyl) benzoate** will form.
- Work-up:
 - Extract the product into dichloromethane or diethyl ether.
 - Wash the organic layer with a 5% NaOH solution to remove any unreacted phenol, followed by a wash with dilute HCl to remove any remaining base, and finally with water until the washings are neutral.
 - Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate.
- Isolation and Purification:
 - Filter off the drying agent.
 - Remove the solvent under reduced pressure using a rotary evaporator to yield the crude product.
 - Recrystallize the crude solid from a suitable solvent, such as ethanol, to obtain pure, crystalline **(4-phenylphenyl) benzoate**.
- Characterization: Confirm the identity and purity of the product using techniques such as melting point determination, NMR, and IR spectroscopy.



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Synthesis workflow for (4-phenylphenyl) benzoate.

Applications in Research and Drug Development

The phenyl benzoate scaffold is a recurring motif in medicinal chemistry and materials science. While specific drug development programs centered on **(4-phenylphenyl) benzoate** are not extensively documented in publicly available literature, the broader class of phenyl benzoates exhibits a range of biological activities that suggest potential therapeutic applications.

Antimicrobial and Antioxidant Activity

Studies on various substituted phenyl benzoate compounds have demonstrated their potential as antimicrobial and antioxidant agents.^[2] The biphenyl moiety in **(4-phenylphenyl) benzoate** may enhance these properties due to its lipophilicity, which can facilitate membrane interaction in microorganisms. The phenolic and benzoic acid precursors are also known to possess antimicrobial properties.

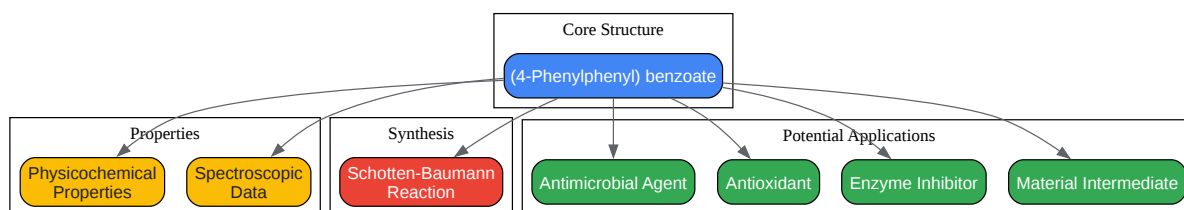
Enzyme Inhibition

Some phenyl benzoate derivatives have been investigated as enzyme inhibitors. For instance, certain analogs have shown weak inhibitory activity against pancreatic lipase, suggesting a potential, albeit modest, role in obesity research.^[2]

Intermediate for Functional Materials

(4-Phenylphenyl) benzoate and related structures are valuable intermediates in the synthesis of more complex molecules. For example, hydroxyphenyl benzoate derivatives are used in the preparation of liquid-crystalline polymers.[4] The rigid biphenyl core of **(4-phenylphenyl) benzoate** makes it an attractive building block for materials with specific optical or electronic properties.

The exploration of **(4-phenylphenyl) benzoate** in drug development is an area ripe for further investigation. Its structural features provide a foundation for the design of novel therapeutic agents, potentially targeting a range of diseases.



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*Logical relationships of **(4-phenylphenyl) benzoate**.*

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